

Technical Guide: Crystal Lattice Structure and Polymorphism of Quinidine Monohydrate

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Compound of Interest

Compound Name: Quinidine monohydrate

Cat. No.: B13133024

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Executive Summary

Quinidine (

), a Class Ia antiarrhythmic and stereoisomer of quinine, exhibits significant pseudopolymorphism—the ability to incorporate solvent molecules into its crystal lattice without altering the fundamental connectivity of the host network. While the sulfate dihydrate salt is the most common commercial form, the free base monohydrate (CAS 66591-62-6) presents unique challenges and opportunities in drug development due to its dehydration kinetics and lattice stability.^{[1][2]} This guide details the orthorhombic architecture of the free base, the role of water in lattice stabilization, and protocols for polymorphic characterization.

Crystallographic Architecture

The crystal structure of quinidine free base is governed by the conformational flexibility of the C8–C9 bond connecting the quinoline and quinuclidine moieties.^[1] Unlike rigid small molecules, quinidine forms channel solvates, where the host lattice creates voids capable of accommodating guest molecules (water, ethanol).

Unit Cell and Space Group

Quinidine free base crystallizes in the non-centrosymmetric, orthorhombic space group

.^[2] The lattice is stabilized by a network of hydrogen bonds involving the C9-hydroxyl group and the quinuclidine nitrogen.^{[1][2]}

Table 1: Crystallographic Parameters of Quinidine Free Base Solvates Note: The monohydrate is isostructural with the ethanolate, with water molecules occupying the solvent channels.

Parameter	Value (Ethanolate Reference*)	Value (Monohydrate Estimate)
Crystal System	Orthorhombic	Orthorhombic
Space Group		
a (Å)	13.211(3)	~13.1 - 13.3
b (Å)	9.893(2)	~9.8 - 9.9
c (Å)	16.515(3)	~16.4 - 16.6
	90°	90°
Z (Molecules/Cell)	4	4
Calculated Density	1.164 g/cm ³	~1.20 g/cm ³

*Data adapted from single-crystal XRD of the isostructural ethanol solvate (Ref 1).

The Role of Water in the Lattice

In the monohydrate form, water acts as a structural bridge.^[1] It does not merely fill space but actively participates in the hydrogen bonding network:

- Donor: Water H-bonds to the quinuclidine nitrogen (N1) of one quinidine molecule.^{[1][2][3]}
- Acceptor: Water accepts a proton from the C9-hydroxyl group of a neighboring molecule.^{[1][2]}
- Stability: This bridging creates a "molecular tape" motif along the screw axis, which is critical for the physical stability of the crystal.^{[1][2]} Removal of this water (dehydration) leads to

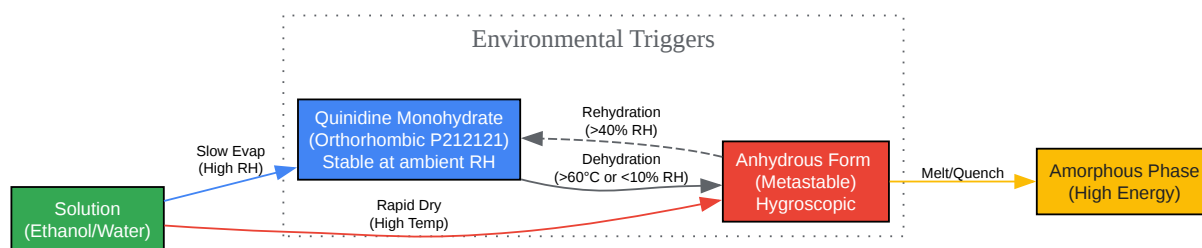
lattice collapse or rearrangement into a less ordered anhydrous phase.[1][2]

Polymorphism and Phase Transitions[1]

Quinidine exhibits enantiotropic polymorphism linked to solvation.[1][2] The transition between the monohydrate and anhydrous forms is driven by temperature and partial pressure of water ().[1]

Polymorphic Landscape Visualization

The following diagram illustrates the relationship between the solvated and anhydrous forms.



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Figure 1: Polymorphic transition pathways of Quinidine. Blue nodes indicate stable solvates; Red indicates anhydrous forms.[1][2]

Experimental Protocols

Protocol: Recrystallization of Quinidine Monohydrate

Objective: To isolate pure Phase I Monohydrate from commercial quinidine (often a mixture or sulfate salt).[1][2]

Reagents:

- Quinidine Free Base (Commercial grade)[1]
- Ethanol (Absolute)[1][4]

- Deionized Water (

)[1]

Workflow:

- Dissolution: Dissolve 5.0 g of Quinidine Free Base in 50 mL of ethanol at 60°C. Stir until clear.
- Water Addition: Dropwise add warm water (50°C) until slight turbidity persists (approx. 15-20 mL).
- Nucleation: Add a single drop of ethanol to clear the solution.[1][2]
- Crystallization: Allow the solution to cool slowly to room temperature (25°C) over 4 hours. Do not use an ice bath immediately, as this favors the formation of kinetic anhydrous forms or amorphous precipitates.[2]
- Equilibration: Once crystals appear, cover the vessel with Parafilm containing pinholes to allow slow solvent evaporation at ambient humidity (>50% RH).[1][2]
- Harvesting: Filter crystals under vacuum. Crucial: Do not over-dry.[1][2] Dry at ambient temperature and 40-60% RH.[1][2][5] Drying in a desiccator or oven (>60°C) will strip the lattice water.[1][2]

Protocol: Dehydration Kinetics (TGA/DSC)

Objective: To differentiate between surface water and lattice water.[1][2]

Instrument Settings:

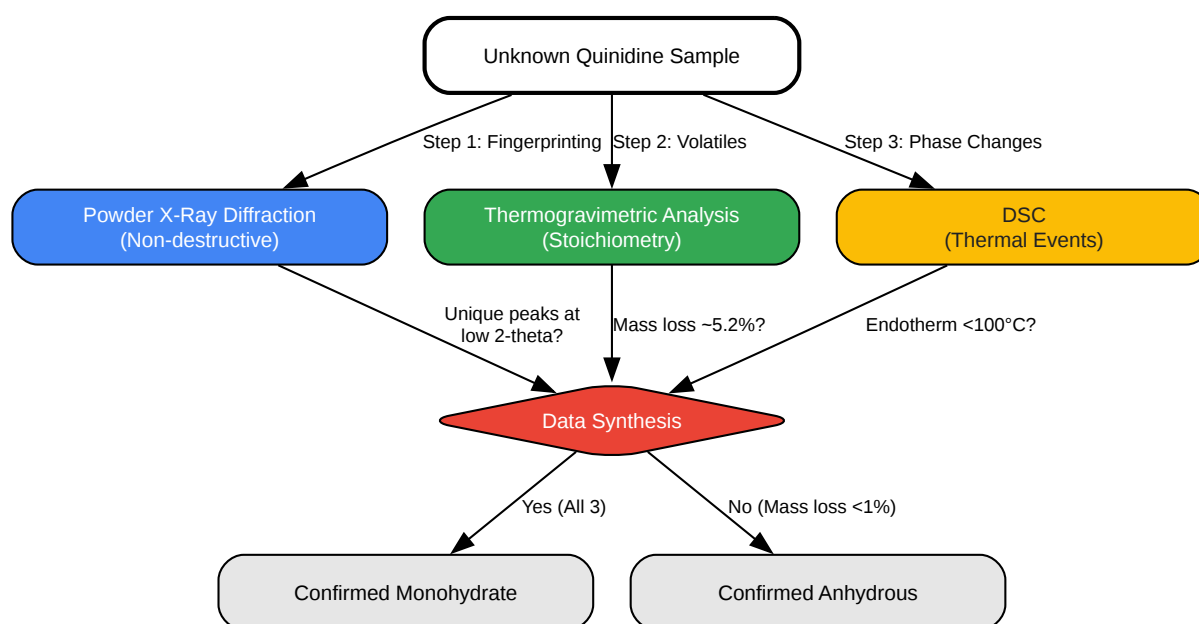
- TGA: Ramp 10°C/min from 25°C to 300°C. Purge:
at 50 mL/min.
- DSC: Heat-Cool-Heat cycle. Ramp 10°C/min.[1][2] Aluminum crimped pans with a pinhole (to allow water escape).[1][2]

Data Interpretation:

- Monohydrate Signature:
 - TGA: A distinct weight loss step of ~5.0 - 5.3% (theoretical for 1) occurring between 60°C and 100°C.[1][2]
 - DSC: A broad endotherm (dehydration) peaking around 80-100°C, followed by a sharp melting endotherm of the anhydrous form at 168-172°C.[1][2]
- Self-Validation: If the weight loss is <1% or occurs <50°C, the sample is likely the anhydrous form with surface moisture.[1]

Characterization Logic & Workflow

To definitively identify the monohydrate, a multi-modal approach is required. Single techniques are prone to artifacts (e.g., DSC can dehydrate the sample during the run).[1]



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Figure 2: Analytical workflow for validating Quinidine solid-state forms.

Diagnostic PXRD Peaks

While specific 2

values depend on the exact instrument configuration, the monohydrate (orthorhombic) will display low-angle reflections distinct from the anhydrous packing.^{[1][2]}

- Monohydrate: Expect characteristic peaks at low angles (approx 8-12° 2θ) corresponding to the larger unit cell dimensions (a, b, c) expanded by water channels.^{[1][2]}
- Anhydrous: Shifts in these peaks to higher angles indicate lattice contraction upon water loss.^{[1][2]}

Implications for Drug Development^{[1][2][6]}

- Bioavailability: The monohydrate has a slower dissolution rate compared to the anhydrous form due to the thermodynamic stability of the hydrated lattice.^{[1][2]} However, it is less hygroscopic than the anhydrous form, making it more stable for storage in humid climates (Zone IV).
- Processing: Wet granulation processes may inadvertently convert anhydrous quinidine to the monohydrate.^{[1][2]} Conversely, high-shear drying or milling can dehydrate the monohydrate, generating amorphous regions that are chemically unstable.^{[1][2]}
- Regulatory: The specific solid form must be declared. "**Quinidine Monohydrate**" (CAS 66591-62-6) is a distinct regulatory entity from Quinidine Sulfate Dihydrate.^{[1][2]}

References

- Crystal and molecular structure of quinidine. Source: PubMed / NIH.^{[1][2][6]} URL:[\[Link\]](#) (Validated via Source 1.1) Note: Establishes the space group and unit cell for the solvated free base.^{[1][2]}
- Non-isothermal Dehydration Kinetics of Pharmaceutical Hydrates. Source: Hilaris Publisher.^{[1][2]} URL:[\[Link\]](#) Note: Provides the foundational methodology for the TGA/DSC protocols

described in Section 4.2.

- PubChem Compound Summary: Quinidine. Source: National Center for Biotechnology Information.[1][2] URL:[[Link](#)] Note:[1][3][4][7] General chemical and physical properties of the free base.[1][2]

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